

Personal protective equipment for handling 4-Amino-4'-hydroxybenzophenone

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Compound of Interest

Compound Name: 4-Amino-4'-hydroxybenzophenone

Cat. No.: B076200

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Essential Safety and Handling Guide for 4-Amino-4'-hydroxybenzophenone

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **4-Amino-4'-hydroxybenzophenone** (CAS No. 14963-34-9) in a laboratory setting. Adherence to these guidelines is critical for ensuring personnel safety and minimizing environmental impact.

Hazard Identification and Personal Protective Equipment (PPE)

4-Amino-4'-hydroxybenzophenone is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.^[1] Therefore, the use of appropriate personal protective equipment is mandatory.

Summary of Recommended Personal Protective Equipment (PPE)

Body Part	Recommended Protection	Specifications
Eyes/Face	Safety glasses with side-shields or chemical safety goggles. A face shield may be necessary for splash hazards.	Must conform to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2][3]
Skin	Chemical-resistant gloves (e.g., Nitrile rubber). A lab coat, chemical-resistant apron, or coveralls should be worn to prevent skin contact.	Gloves must be inspected for integrity before each use.[4] Protective clothing should be laundered separately.[5]
Respiratory	Not typically required for small quantities in a well-ventilated area. If dust or aerosols are generated, a NIOSH-approved N95 (or equivalent) particulate respirator is recommended.[4] For emergencies or large-scale use, a self-contained breathing apparatus (SCBA) may be necessary.[4]	Use only outdoors or in a well-ventilated area.[1]

Operational Plan: Step-by-Step Handling Protocol

1. Engineering Controls:

- Always handle **4-Amino-4'-hydroxybenzophenone** in a well-ventilated area, preferably within a certified chemical fume hood to minimize inhalation exposure.[1][5]
- Ensure that eyewash stations and safety showers are readily accessible and have been recently tested.[4][6]

2. Donning PPE:

- Before handling the chemical, put on all required PPE as outlined in the table above.

3. Weighing and Dispensing:

- To prevent the generation of dust, handle the solid compound with care.[5]
- Use a spatula for transfers. Avoid shaking or vigorous scooping.
- When not in use, keep containers securely sealed.[5]

4. Post-Handling Procedures:

- Wash hands thoroughly with soap and water after handling, even if gloves were worn.[5]
- Decontaminate the work area upon completion of tasks.
- Remove and properly store or dispose of PPE. Contaminated clothing should be removed and washed before reuse.[1][5]

Emergency and First Aid Procedures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[7]
- Skin Contact: In case of contact, immediately wash skin with soap and plenty of water.[5] Remove contaminated clothing and wash it before reuse.[1] If skin irritation occurs, get medical help.[1]
- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[1] If not breathing, give artificial respiration. If breathing is difficult, give oxygen.[8] Get medical help if you feel unwell.[1]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and drink plenty of water.[2][3] Seek immediate medical assistance.

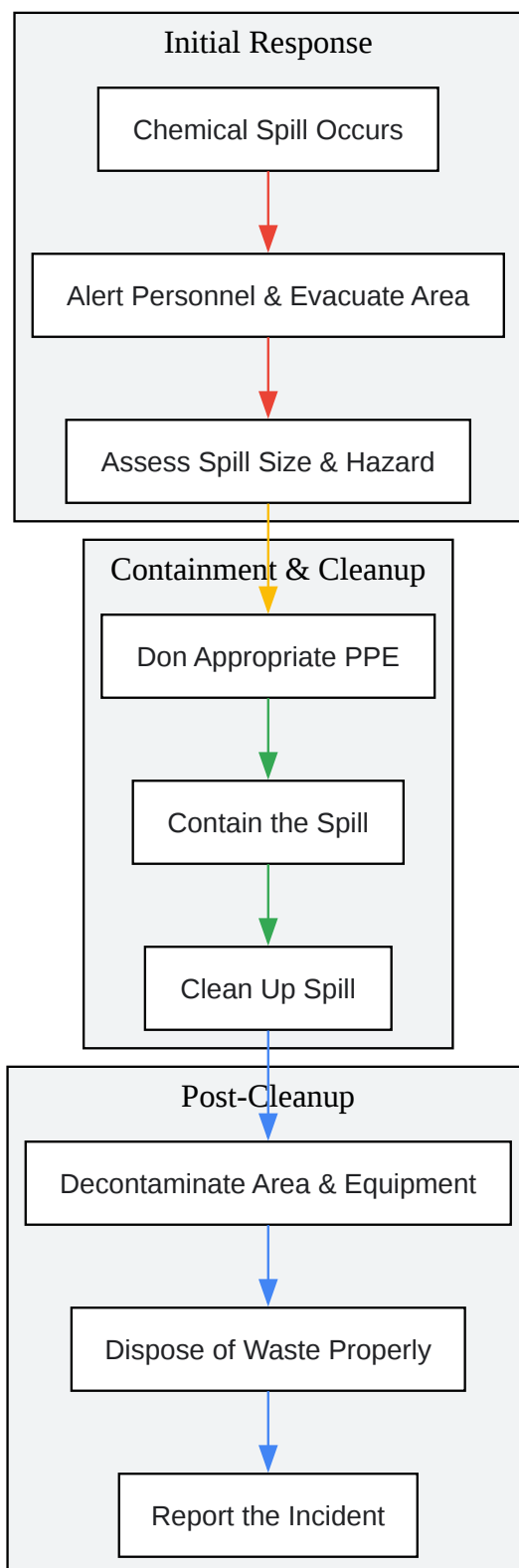
Disposal Plan

Proper disposal of **4-Amino-4'-hydroxybenzophenone** and associated waste is crucial to prevent environmental contamination.

- Chemical Waste: Dispose of contents and container to an appropriate treatment and disposal facility in accordance with applicable local, state, and federal laws and regulations. [\[1\]](#)[\[5\]](#)
- Contaminated Materials: Disposable items such as gloves, paper towels, and weighing papers that are contaminated with the chemical should be collected in a designated, sealed, and clearly labeled hazardous waste container.[\[4\]](#)
- Empty Containers: Rinse empty containers thoroughly with an appropriate solvent. The rinsate should be collected and treated as hazardous chemical waste. Dispose of the decontaminated container in accordance with regulations.[\[4\]](#)

Experimental Workflow and Logical Relationships

Below is a diagram illustrating the logical workflow for responding to a chemical spill of **4-Amino-4'-hydroxybenzophenone**.



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Caption: Workflow for a chemical spill response.

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